

Experimental Data for 4-Nitrophthalamide

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Compound Focus: N-Nitrophthalamide

CAS No.: 5336-97-0

Cat. No.: S6585608

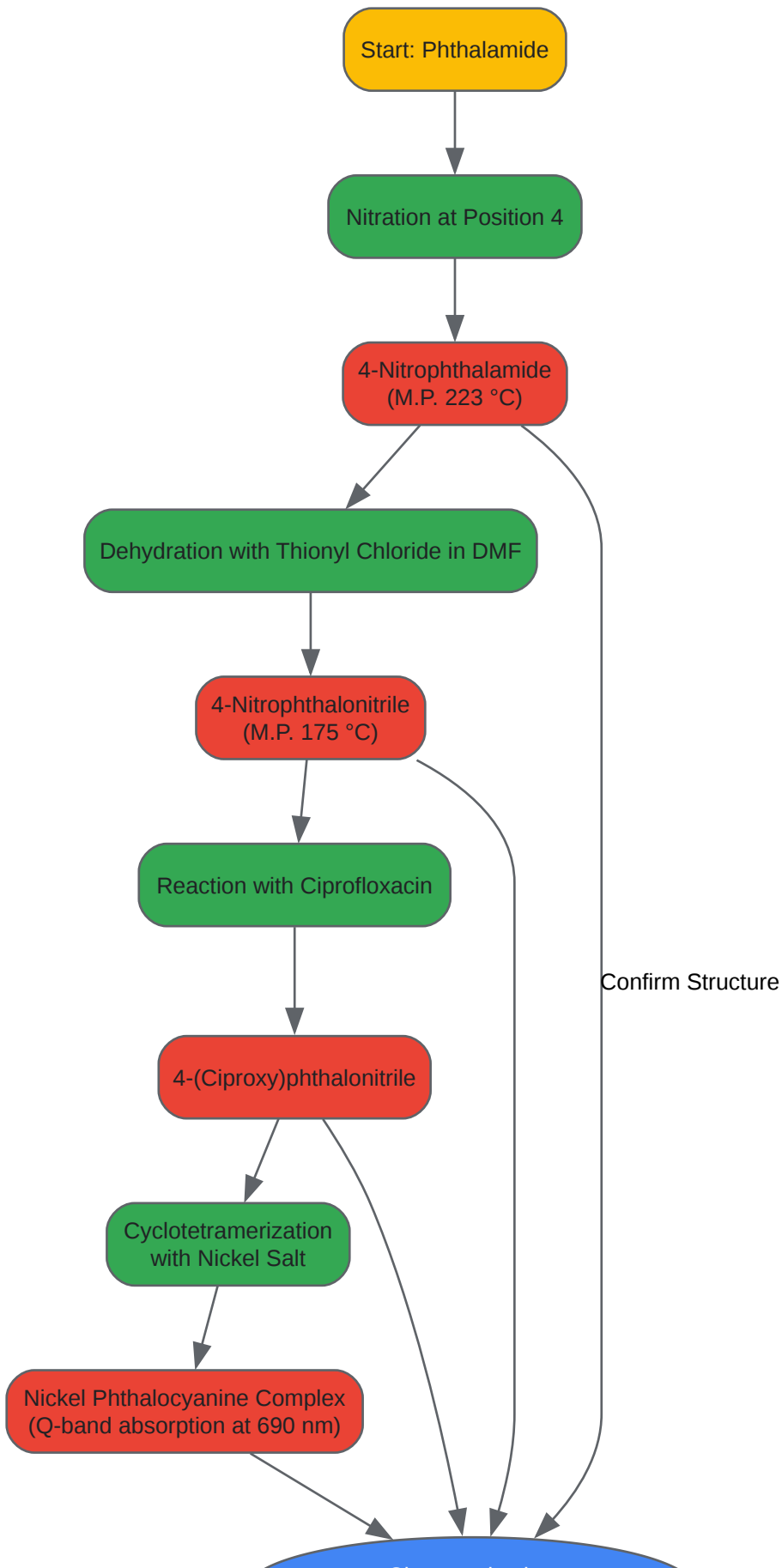
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The table below summarizes the key experimental data found in the search results.

Property	Data for 4-Nitrophthalamide
CAS Number	13138-53-9 [1] [2]
Molecular Formula	C8H7N3O4 [2]
Molecular Weight	209.16 g/mol [1] [2]
Melting Point	223 °C [3]
Synthesis Protocol	Nitration in the position 4 of phthalamide [3].
NMR Characterization	The structures of synthesized compounds (including 4-nitrophthalamide) were characterized by NMR, but specific chemical shifts are not detailed [3].
Common Application	Intermediate used in the synthesis of phthalocyanines [3] [1].

Synthesis and Characterization Workflow

The following diagram illustrates the experimental workflow for synthesizing and characterizing 4-nitrophthalamide and its subsequent products, based on the research paper [3].



Characterization
(NMR, FT-IR, UV-Vis, TGA)

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Detailed Experimental Protocols

For researchers looking to replicate or build upon this work, here is a summary of the key methodologies described in the source paper [3].

- **Synthesis of 4-Nitrophthalamide:** The process begins with the nitration of phthalamide at the 4-position to yield 4-nitrophthalamide.
- **Synthesis of 4-Nitrophthalonitrile:** 4-Nitrophthalamide undergoes a dehydration reaction using thionyl chloride (SOCl_2) in N,N-Dimethylformamide (DMF) as a solvent to form 4-nitrophthalonitrile.
- **General Characterization:** The structure of all synthesized compounds, including 4-nitrophthalamide, was confirmed using a suite of analytical techniques:
 - **Nuclear Magnetic Resonance (NMR)**
 - **Fourier-Transform Infrared (FT-IR) Spectrophotometry**
 - **Ultraviolet-Visible (UV-Vis) Spectroscopy**
 - **Thermogravimetric Analysis (TGA):** Used to determine the degradation temperature and thermal stability of the final phthalocyanine complex.
 - **Melting Point:** Determined using a Griffin MFB-590 melting point apparatus.

Guidance for Finding NMR Data

Since the specific NMR chemical shifts for 4-nitrophthalamide were not listed in the search results, here are suggestions for how you can locate this detailed information.

- **Consult Specialized Chemical Databases:** The most reliable NMR data can often be found in commercial spectral databases. You may search by its **CAS Number 13138-53-9** [1] [2] on platforms like:
 - SciFinder-n (from CAS)
 - Reaxys
 - SDBS (Spectral Database for Organic Compounds)
- **Analyze the Molecular Structure:** As a derivative of phthalimide with a nitro group and two amide groups, you can expect its NMR spectrum to show characteristic signals. The aromatic proton signals would be strongly influenced by the electron-withdrawing nitro group, likely appearing downfield (e.g., in the 8.0-8.5 ppm region for ^1H NMR). The amide protons are typically broad singlets.

- **Review Related Compounds:** The provided synthesis paper [3] is a valuable resource for the overall context and workflow, even without the full NMR dataset. You can use it as a starting point and focus your subsequent searches on spectral databases.

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References

1. - 4 | CAS 13138-53-9 | SCBT - Santa Cruz... Nitrophthalamide [scbt.com]
2. 13138-53-9| 4 - Nitrophthalamide |BLD Pharm [bldpharm.com]
3. Synthesis and Characterization of Metal Phthalocyanine Complex... [ejtas.com]

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